

NU-7107 phosphoinositide 3-kinase-like kinase PIKK family

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Compound Focus: NU-7107

Cat. No.: S548532

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NU-7107 at a Glance

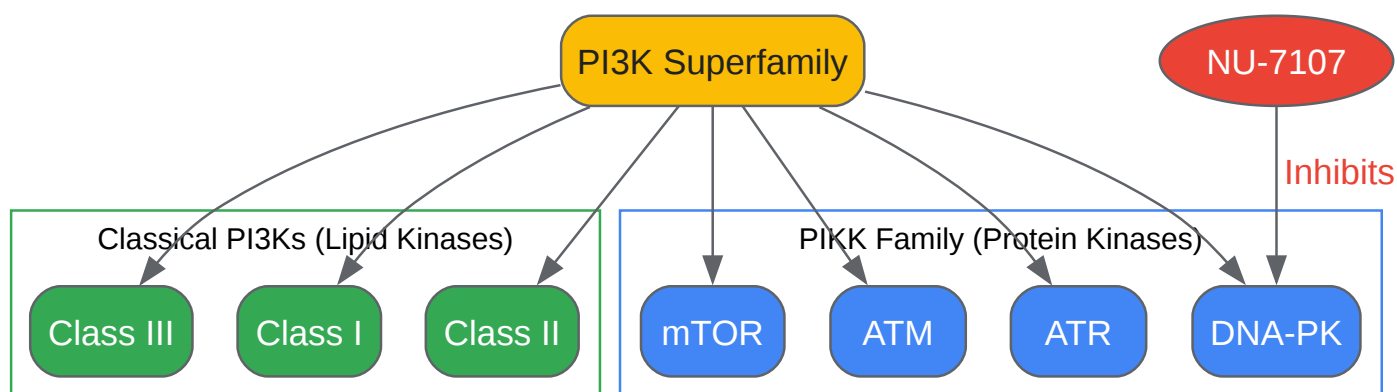
The table below summarizes the available key information on **NU-7107**.

Property	Description
Name	NU-7107 [1]
CAS Number	503465-21-2 [1]
Molecular Formula	$C_{18}H_{19}N_3O_2$ [1]
Molecular Weight	309.36 g/mol [1]
Description	Potent DNA-PK inhibitor with potential anticancer activity [1]
Melting Point	208-209 °C (Solv: ethanol) [1]
Predicted Boiling Point	461.5±55.0 °C [1]
Predicted Density	1.30±0.1 g/cm ³ [1]

NU-7107 & the PIKK Family

NU-7107 is a small-molecule inhibitor that specifically targets **DNA-dependent protein kinase (DNA-PK)**, a member of the **phosphoinositide 3-kinase-related kinase (PIKK) family** [1].

The PIKK family consists of large Ser/Thr protein kinases that are structurally related to PI3Ks but are involved in diverse cellular processes like DNA damage response and metabolic control [2] [3]. The following diagram illustrates the classification of the PI3K superfamily, showing how DNA-PK and other PIKK members relate to the classical PI3K classes.



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As a DNA-PK inhibitor, **NU-7107** disrupts a key mechanism in the DNA damage response, specifically the non-homologous end joining (NHEJ) repair pathway. This activity underlies its potential as an anticancer agent, as it can sensitize cancer cells to DNA-damaging therapies [1].

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References

1. - NU CAS#: 503465-21-2 7107 [chemicalbook.com]
2. Phosphoinositide 3-kinase [en.wikipedia.org]

3. Targeting the phosphoinositide 3-kinase (PI3K) pathway in ... [pmc.ncbi.nlm.nih.gov]

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